

Euphol: A Comprehensive Technical Guide on its Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: *Euphol*

Cat. No.: *B1671784*

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Euphol, a tetracyclic triterpene alcohol, is a significant secondary metabolite predominantly found in the latex of various plants belonging to the Euphorbiaceae family. This document provides an in-depth overview of its chemical structure, physicochemical characteristics, and relevant experimental methodologies, tailored for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Identification

Euphol is characterized by a tetracyclic dammarane skeleton. Its chemical identity is precisely defined by several key identifiers, which are crucial for its unambiguous identification in scientific literature and databases.

Identifier	Value
IUPAC Name	(3S,4R,5R,8S,9S,10R,13R,14R,17R)-4,14-dimethyl-17-[(2R)-6-methylhept-5-en-2-yl]-7,8,9,11,12,13,15,16-octahydro-6H-cyclopenta[a]phenanthren-3-ol
SMILES String	C--INVALID-LINK-- [C@H]1CC[C@@]2([C@H]1--INVALID-LINK--C)C
InChI Key	InChI=1S/C30H50O/c1-20(2)10-9-11-21(3)22-12-15-30(8)23(22)13-14-25-28(6)18-24(31)26(4)27(28)16-17-29(25,30)7/h10,21-24,26-27,31H,9,11-18H2,1-8H3/t21-,22+,23-,24+,26-,27+,28-,29-,30+/m1/s1
Molecular Formula	C30H50O
CAS Number	514-47-6

Physicochemical Properties

The physicochemical properties of **euphol** are fundamental to understanding its behavior in biological systems and for the design of potential therapeutic applications. The following table summarizes its key properties.

Property	Value	Notes
Molecular Weight	426.72 g/mol	
Appearance	White crystalline solid	
Melting Point	115-116 °C	Experimentally determined.
Boiling Point	481.5 ± 14.0 °C	Predicted value.
Solubility	Insoluble in water; Soluble in chloroform.	Experimentally observed.
Octanol-Water Partition Coefficient (logP)	7.6	Predicted value, indicating high lipophilicity.

Experimental Protocols

Determination of Melting Point

The melting point of **euphol** is a critical parameter for its identification and purity assessment. A standard and widely used method for its determination is the capillary melting point technique.

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of purified **euphol** is finely ground into a powder using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, packing a small amount (2-3 mm in height) into the sealed end.

- **Apparatus Setup:** The loaded capillary tube is placed into the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a controlled rate. The temperature at which the solid begins to melt (onset) and the temperature at which the last crystal disappears (liquefaction) are recorded as the melting point range. For a pure substance like **euphol**, this range is typically narrow.

Qualitative Solubility Assessment

The solubility of **euphol** in different solvents provides insight into its polarity and is crucial for developing formulation strategies.

Materials:

- Purified **euphol**
- Test tubes
- Vortex mixer
- Solvents: Distilled water, Chloroform

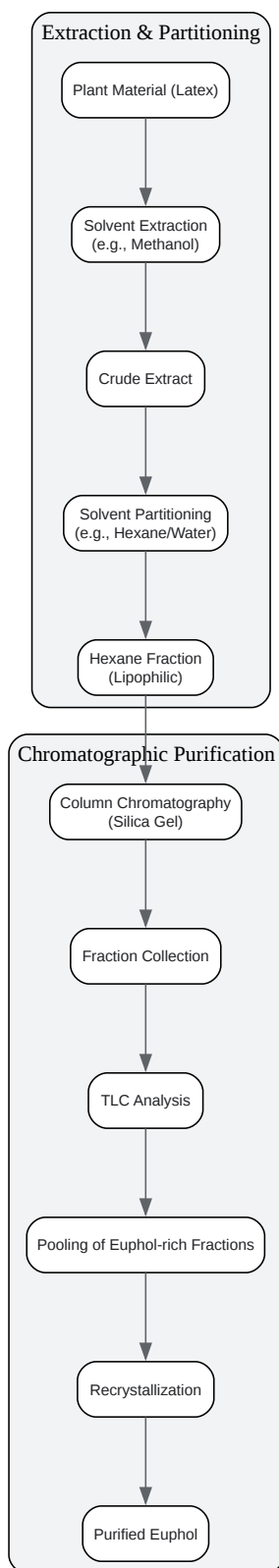
Procedure:

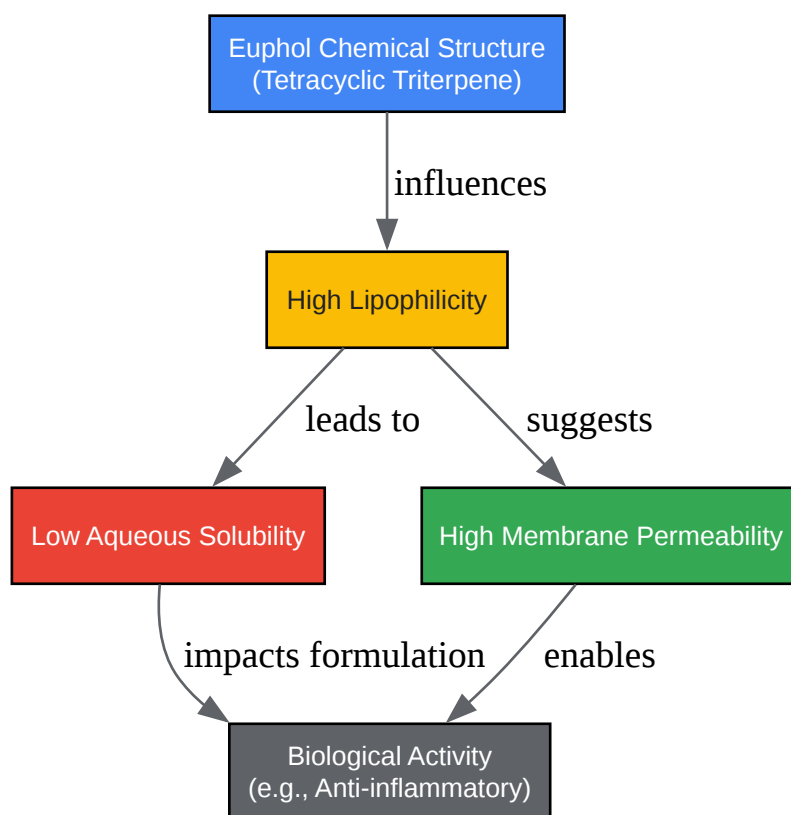
- **Sample Dispensing:** Approximately 1-2 mg of **euphol** is placed into separate test tubes.
- **Solvent Addition:** To each test tube, 1 mL of the respective solvent (distilled water, chloroform) is added.
- **Mixing:** The test tubes are agitated using a vortex mixer for 30 seconds to facilitate dissolution.
- **Observation:** The samples are visually inspected for the presence of undissolved solid. The solubility is qualitatively described as "soluble" if no solid particles are visible, or "insoluble" if the solid remains suspended or settled.

Illustrative Diagrams

Conceptual Workflow for Euphol Isolation

The following diagram illustrates a general workflow for the isolation and purification of **euphol** from a plant source, such as Euphorbia latex.





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